

# molecular weight and formula of 9-chloroanthracene

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 9-Chloroanthracene

Cat. No.: B1582455

[Get Quote](#)

An In-depth Technical Guide to **9-Chloroanthracene**: Properties, Synthesis, and Applications

## Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **9-chloroanthracene**, a chlorinated polycyclic aromatic hydrocarbon (PAH) pivotal to advancements in biochemical research, materials science, and synthetic chemistry. We will delve into its fundamental properties, validated synthesis protocols, characteristic reactivity, and key applications, offering field-proven insights for researchers, scientists, and professionals in drug development.

## Core Molecular and Physical Profile

**9-Chloroanthracene** (CAS No. 716-53-0) is an aromatic compound derived from anthracene.

[1][2] The introduction of a chlorine atom at the C9 position significantly influences its electronic properties and reactivity compared to the parent molecule, making it a valuable intermediate and research chemical.

## Physicochemical and Spectroscopic Data

The essential properties of **9-chloroanthracene** are summarized below. These values are critical for experimental design, from selecting appropriate solvents to predicting reaction outcomes and ensuring safe handling.

Property	Value	Source
Molecular Formula	C <sub>14</sub> H <sub>9</sub> Cl	[1][2][3][4]
Molecular Weight	212.67 g/mol	[1][3][4]
IUPAC Name	9-chloroanthracene	[1][2]
CAS Registry Number	716-53-0	[1][2]
Appearance	Yellow solid, crystals, or crystalline powder	[5][6][7]
Melting Point	101-106 °C	[8]
Solubility	Insoluble in water. Soluble in solvents like carbon tetrachloride, chlorobenzene, ethanol, and petroleum ether.	[5]
Purity	Commercially available in purities of ≥90%, ≥95%, and ≥98%	[3][4][9]

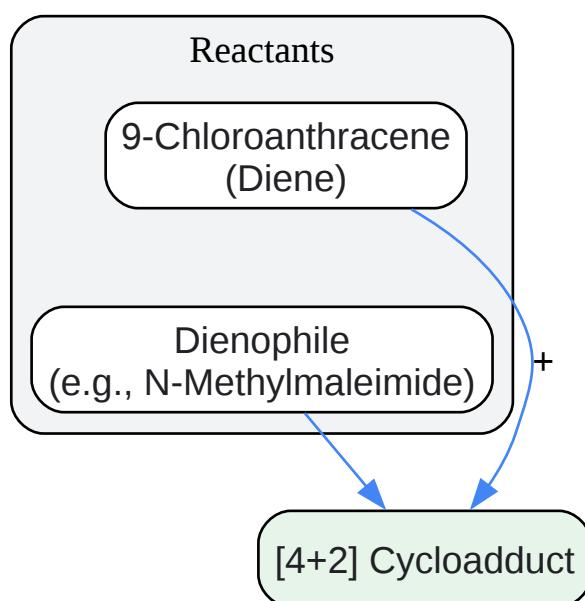
Spectroscopic data are essential for structural confirmation. While specific spectra are instrument-dependent, the National Institute of Standards and Technology (NIST) provides reference data for **9-chloroanthracene**, including its mass spectrum and IR spectrum.[2][10] The <sup>13</sup>C NMR spectrum is also a key characterization tool.[1]

## Synthesis of 9-Chloroanthracene: A Validated Protocol

The synthesis of **9-chloroanthracene** is most commonly achieved through the direct chlorination of anthracene. Several chlorinating agents can be employed, including chlorine, phosphorus pentachloride, and N-chlorosuccinimide.[11][12] However, a highly efficient and reliable one-step method utilizes anhydrous cupric chloride (CuCl<sub>2</sub>), which avoids the use of gaseous chlorine and provides high yields.[11] This method is favored for its reproducibility and control over the reaction, minimizing the formation of the common byproduct, 9,10-dichloroanthracene.[11][12]

## Experimental Workflow: Chlorination via Cupric Chloride

This protocol is adapted from a well-established procedure that leverages a radical aromatic substitution mechanism.<sup>[11][13]</sup> The choice of cupric chloride is strategic; it acts as a controlled source of chlorine radicals upon heating, offering a safer and more selective alternative to harsher reagents. Carbon tetrachloride is an effective solvent as it is inert under the reaction conditions and facilitates the necessary reflux temperature.<sup>[11][14]</sup>



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 9-Chloroanthracene | C<sub>14</sub>H<sub>9</sub>Cl | CID 69744 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 9-Chloroanthracene [webbook.nist.gov]
- 3. chemscene.com [chemscene.com]
- 4. scbt.com [scbt.com]
- 5. 9-CHLOROANTHRACENE | 716-53-0 [chemicalbook.com]
- 6. 9-Chloroanthracene - Hazardous Agents | Haz-Map [haz-map.com]
- 7. L01092.06 [thermofisher.com]
- 8. chemsynthesis.com [chemsynthesis.com]
- 9. calpaclab.com [calpaclab.com]
- 10. 9-Chloroanthracene [webbook.nist.gov]
- 11. Organic Syntheses Procedure [orgsyn.org]
- 12. benchchem.com [benchchem.com]
- 13. mdpi.org [mdpi.org]
- 14. Reactions of Anthracene [maxbrainchemistry.com]
- To cite this document: BenchChem. [molecular weight and formula of 9-chloroanthracene]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1582455#molecular-weight-and-formula-of-9-chloroanthracene]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)